

Application Notes and Protocols: Adsorption of Reactive Yellow 185 on Activated Carbon

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Compound of Interest

Compound Name: Reactive yellow 185

Cat. No.: B1168554

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Audience: Researchers, scientists, and drug development professionals.

Objective: To provide a detailed guide for studying the adsorption of **Reactive Yellow 185**, an anionic azo dye, onto activated carbon. This document outlines the preparation of materials, experimental procedures, and data analysis techniques commonly employed in such studies.

Introduction

Reactive dyes, such as **Reactive Yellow 185** (RY 185), are widely used in the textile industry due to their ability to form covalent bonds with fibers, resulting in excellent colorfastness.[1] However, a significant portion of these dyes can be lost in wastewater during the dyeing process, contributing to water pollution.[2] Activated carbon is a highly effective adsorbent for removing various dyes from aqueous solutions due to its large surface area and porous structure.[3][4] Understanding the adsorption characteristics of RY 185 on activated carbon is crucial for designing efficient wastewater treatment systems.

This document provides a comprehensive set of protocols for investigating the adsorption of RY 185 on activated carbon, including batch experiments to determine the effects of key parameters, and the application of common kinetic and isotherm models for data analysis.

Materials and Methods

Materials

- Adsorbate: **Reactive Yellow 185** (RY 185)

- Molecular Formula: $C_{27}H_{24}ClK_3N_8O_{15}S_4$ [5]
- Molecular Weight: 981.53 g/mol [5]
- Adsorbent: Commercially available activated carbon (or laboratory-prepared).
- Reagents:
 - Hydrochloric acid (HCl) for pH adjustment.
 - Sodium hydroxide (NaOH) for pH adjustment.
 - Deionized water.

Preparation of Adsorbent

Commercially available activated carbon can be used directly after washing with deionized water to remove any impurities and then drying in an oven. Alternatively, activated carbon can be prepared from various carbonaceous precursors (e.g., coconut shells, wood, agricultural waste) through physical or chemical activation.[4][6]

Protocol for Laboratory Preparation (Chemical Activation):

- Select a suitable carbonaceous precursor (e.g., crushed coconut shells).
- Wash the precursor thoroughly with deionized water to remove dirt and debris.
- Dry the washed material in an oven at 110°C for 24 hours.
- Impregnate the dried material with a chemical activating agent, such as phosphoric acid (H_3PO_4) or zinc chloride ($ZnCl_2$). [6]
- Carbonize the impregnated material in a furnace at a high temperature (e.g., 500-800°C) under an inert atmosphere (e.g., nitrogen).
- After cooling, wash the activated carbon with deionized water to remove the activating agent and other impurities until the pH of the washing water is neutral.
- Dry the final activated carbon product in an oven at 110°C for 24 hours.

- Sieve the activated carbon to obtain a uniform particle size.

Preparation of Adsorbate Stock Solution

- Accurately weigh a specific amount of **Reactive Yellow 185** powder.
- Dissolve the dye in deionized water to prepare a stock solution of a known concentration (e.g., 1000 mg/L).
- Working solutions of desired concentrations can be prepared by diluting the stock solution.

Experimental Protocols: Batch Adsorption Studies

Batch adsorption experiments are performed to evaluate the effects of various parameters on the adsorption of RY 185 onto activated carbon.

General Batch Adsorption Procedure

- Add a known amount of activated carbon (adsorbent dosage) to a series of flasks containing a fixed volume of RY 185 solution of a specific initial concentration.
- Adjust the pH of the solutions to the desired value using HCl or NaOH.
- Place the flasks in a shaker and agitate at a constant speed and temperature for a predetermined period.
- At specific time intervals, withdraw samples from the flasks.
- Separate the activated carbon from the solution by centrifugation or filtration.
- Determine the remaining concentration of RY 185 in the supernatant using a UV-Vis spectrophotometer at the maximum wavelength (λ_{max}) of the dye.
- The amount of dye adsorbed per unit mass of activated carbon at equilibrium (q_e , mg/g) can be calculated using the following equation:

$$q_e = (C_0 - C_e) * V / m$$

Where:

- C_0 and C_e are the initial and equilibrium concentrations of the dye (mg/L), respectively.
- V is the volume of the solution (L).
- m is the mass of the adsorbent (g).

Effect of pH

- Prepare a series of RY 185 solutions of a fixed initial concentration.
- Adjust the pH of each solution to a different value within a range (e.g., 2-11).[7]
- Add a fixed amount of activated carbon to each solution.
- Agitate the mixtures until equilibrium is reached.
- Determine the equilibrium concentration of the dye and calculate the adsorption capacity at each pH. Anionic dyes are generally better adsorbed in acidic solutions.[3]

Effect of Contact Time (Adsorption Kinetics)

- Prepare an RY 185 solution of a fixed initial concentration and pH.
- Add a fixed amount of activated carbon.
- Agitate the mixture and withdraw samples at different time intervals (e.g., 0, 5, 10, 20, 30, 60, 120 minutes) until equilibrium is reached.[8]
- Analyze the dye concentration at each time point to determine the adsorption rate.

Effect of Initial Dye Concentration (Adsorption Isotherm)

- Prepare a series of RY 185 solutions with varying initial concentrations (e.g., 50-500 mg/L). [9]
- Adjust the pH to the optimal value determined from the pH effect study.
- Add a fixed amount of activated carbon to each solution.

- Agitate the mixtures until equilibrium is reached.
- Determine the equilibrium concentration and calculate the adsorption capacity for each initial concentration.

Effect of Temperature (Thermodynamic Study)

- Perform the adsorption isotherm experiments at different temperatures (e.g., 25°C, 35°C, 45°C).[\[10\]](#)
- Analyze the data to determine thermodynamic parameters such as Gibbs free energy (ΔG°), enthalpy (ΔH°), and entropy (ΔS°). If adsorption is favored by higher temperatures, it is endothermic.[\[3\]](#)

Data Presentation

The quantitative data obtained from the experiments should be summarized in tables for clear comparison.

Table 1: Effect of pH on RY 185 Adsorption

pH	Adsorption Capacity (mg/g)	Removal Efficiency (%)
2		
4		
6		
8		
10		

Table 2: Kinetic Model Parameters for RY 185 Adsorption

Kinetic Model	Parameters
qe (mg/g)	k ₁ (1/min)
Pseudo-First-Order	
qe (mg/g)	k ₂ (g/mg·min)
Pseudo-Second-Order	

Note: For many dye adsorption studies, the pseudo-second-order kinetic model provides a better fit.[\[3\]](#)

Table 3: Isotherm Model Parameters for RY 185 Adsorption

Isotherm Model	Parameters	
q _{max} (mg/g)	K _L (L/mg)	R ²
Langmuir		
K _F ((mg/g)(L/mg) ^{1/n})	n	R ²
Freundlich		

Note: The Langmuir isotherm often represents monolayer adsorption well.[\[3\]](#)

Table 4: Thermodynamic Parameters for RY 185 Adsorption

Temperature (K)	ΔG° (kJ/mol)	ΔH° (kJ/mol)	ΔS° (J/mol·K)
298			
308			
318			

Visualization of Workflows and Relationships

Experimental Workflow Diagram

Caption: Experimental workflow for the adsorption study of **Reactive Yellow 185** on activated carbon.

Key Parameter Relationships Diagram

Caption: Key parameters influencing the adsorption efficiency of **Reactive Yellow 185** on activated carbon.

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